

how to prepare dqp-1105 stock solution for experiments

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Compound of Interest

Compound Name: *dqp-1105*

Cat. No.: *B1230525*

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Application Notes and Protocols for DQP-1105 For Researchers, Scientists, and Drug Development Professionals

Introduction

DQP-1105 is a potent and selective noncompetitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, exhibiting a significant preference for subunits GluN2C and GluN2D.^{[1][2][3]} Its mechanism of action involves reducing the frequency of channel opening, making it a valuable tool for investigating the physiological and pathological roles of GluN2C/D-containing NMDA receptors. These receptors are implicated in various neurological processes and disorders, including Parkinson's disease, schizophrenia, and epilepsy.^{[1][4]} Proper preparation of **DQP-1105** stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **DQP-1105** solutions.

Data Presentation

A summary of the key quantitative data for **DQP-1105** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	558.42 g/mol	[1][5]
Molecular Formula	C ₂₉ H ₂₄ BrN ₃ O ₄	[5][6]
CAS Number	380560-89-4	[5][6]
Purity	≥97%	[5]
Appearance	White to off-white or pale yellow solid	[5][7]
Solubility in DMSO	Up to 100 mM (55.84 mg/mL)	
Aqueous Solubility	Low	[1]
Storage (Solid)	-20°C	[5][6]
Storage (DMSO Stock)	-20°C for up to 1 month; -80°C for up to 6 months	[7]

Experimental Protocols

1. Preparation of a 10 mM **DQP-1105** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DQP-1105** in dimethyl sulfoxide (DMSO).

Materials:

- **DQP-1105** solid powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

- Optional: Water bath or sonicator

Procedure:

- **Equilibrate Reagents:** Allow the **DQP-1105** vial and DMSO to warm to room temperature before opening to prevent condensation.
- **Weigh DQP-1105:** Accurately weigh the desired amount of **DQP-1105** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 5.58 mg of **DQP-1105** (Molecular Weight = 558.42 g/mol).
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the **DQP-1105** powder. For a 10 mM solution, dissolve 5.58 mg of **DQP-1105** in 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly. If the compound does not dissolve completely, gentle warming (up to 60°C) or sonication can be applied.^[7] Ensure the solution is clear before use.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[7] Some sources recommend storing under a nitrogen atmosphere.^[7]

2. Preparation of Working Solutions

For most in vitro experiments, the DMSO stock solution will need to be further diluted in the appropriate aqueous experimental buffer.

Important Considerations:

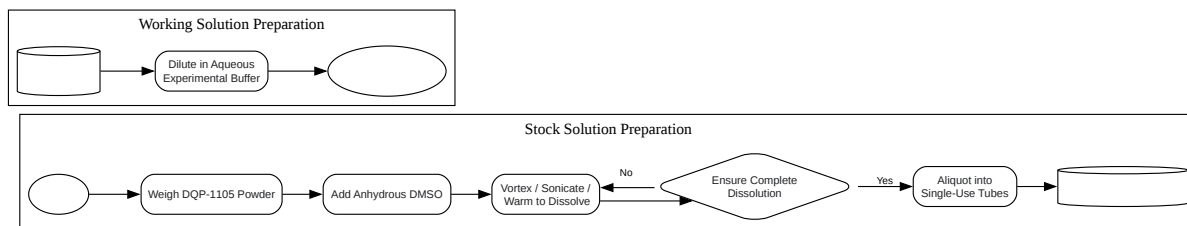
- The final concentration of DMSO in the experimental medium should be kept low (typically <0.1%) to avoid solvent-induced artifacts.
- Due to the low aqueous solubility of **DQP-1105**, it is crucial to ensure that the compound does not precipitate upon dilution into the aqueous buffer. Perform a serial dilution if necessary.

Example Dilution:

To prepare a 10 μ M working solution from a 10 mM stock:

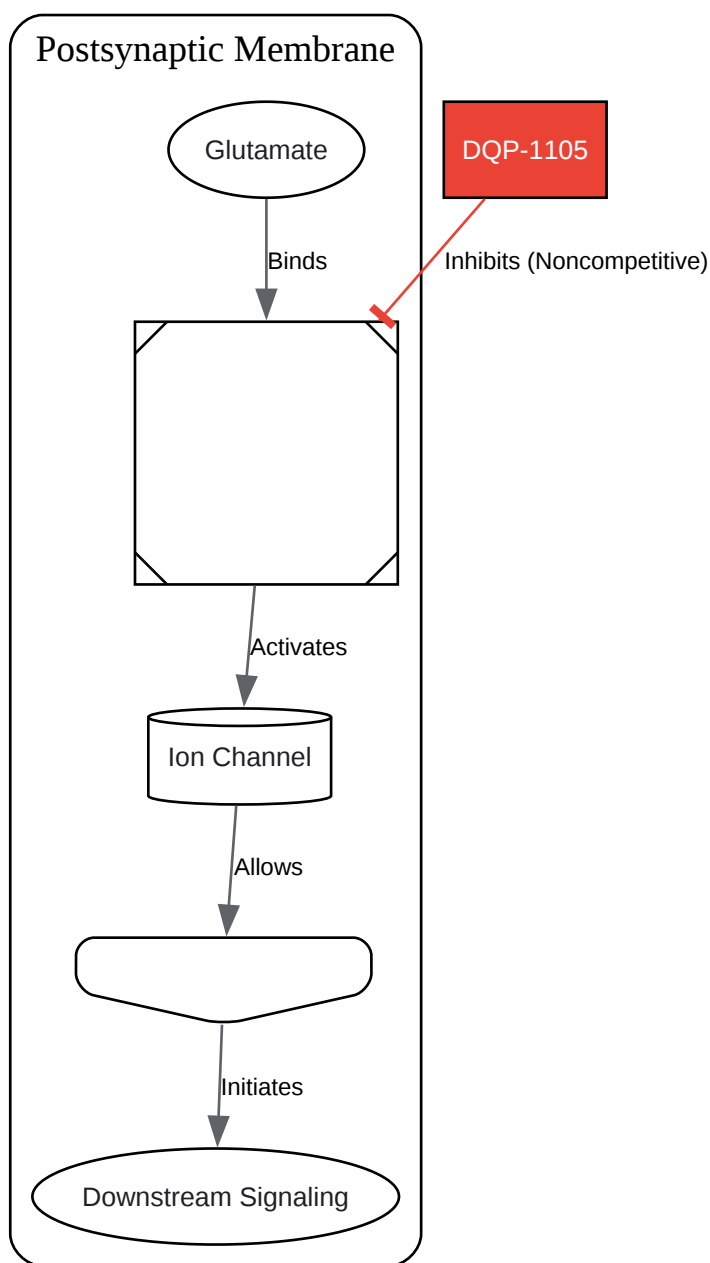
- Perform a 1:100 dilution by adding 1 μ L of the 10 mM stock solution to 99 μ L of your experimental buffer.
- This will result in a 100 μ M intermediate solution.
- Then, perform a 1:10 dilution by adding 10 μ L of the 100 μ M intermediate solution to 90 μ L of your experimental buffer to achieve a final concentration of 10 μ M.

Mandatory Visualizations



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Caption: Workflow for preparing **DQP-1105** stock and working solutions.



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Caption: **DQP-1105** as a noncompetitive antagonist of the NMDA receptor.

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